d[Cha4]AVP Technical Support Center: A Guide to Solubility and Handling

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Compound of Interest

Compound Name: *d[Cha4]AVP*

Cat. No.: *B561571*

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Welcome to the technical support resource for **d[Cha4]AVP**. This guide is designed for researchers, scientists, and drug development professionals to provide expert advice on the effective solubilization and handling of this potent and selective vasopressin V1b receptor agonist. Proper reconstitution is critical for ensuring the peptide's stability, bioactivity, and the reproducibility of your experimental results.

Section 1: Understanding the Physicochemical Properties of d[Cha4]AVP

A thorough understanding of the peptide's structure is the foundation for troubleshooting solubility. The unique modifications in **d[Cha4]AVP**'s sequence directly influence its behavior in different solvents.

Q1: What are the key structural features of d[Cha4]AVP that I should consider for solubility?

d[Cha4]AVP is a synthetic analogue of arginine vasopressin (AVP) with specific modifications designed to enhance its selectivity and potency for the V1b receptor.[1] Its solubility is governed by a balance between hydrophobic and charged amino acid residues.

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The key is to recognize that **d[Cha4]AVP** is a basic peptide with significant hydrophobic character.

- Basic Nature: At a neutral pH, the Arginine (Arg) residue provides a positive charge. The N-terminus is a deamino modification (mercaptopropionic acid), and the C-terminus is an amide, meaning they do not contribute to the net charge as a standard amino or carboxyl group would.[2] This overall net positive charge (+1) suggests that solubility can be enhanced in acidic conditions.[3][4]
- Hydrophobic Character: The most significant modification is the substitution of the polar glutamine at position 4 with cyclohexylalanine (Cha), a bulky and highly non-polar amino acid.[5] This, along with other hydrophobic residues like Phenylalanine (Phe), increases the peptide's tendency to aggregate in purely aqueous solutions, especially at high concentrations.[6]

Property	Value	Significance for Solubility
Sequence	Mpr-Tyr-Phe-Cha-Asn-Cys-Pro-Arg-Gly-NH_2	Contains a mix of hydrophobic (Tyr, Phe, Cha, Pro) and polar/charged (Asn, Arg, Cys) residues.[2]
Molecular Weight	1094.31 g/mol	Standard for a nonapeptide.[2]
Key Modification	Cyclohexylalanine (Cha) at position 4	Significantly increases hydrophobicity, a primary driver of potential solubility challenges.[5][6]
Net Charge (pH 7)	Approx. +1 (Basic)	Suggests that acidic solvents will improve solubility by increasing the net positive charge.[6][7]

Section 2: Standard Reconstitution Protocol for Lyophilized **d[Cha4]AVP**

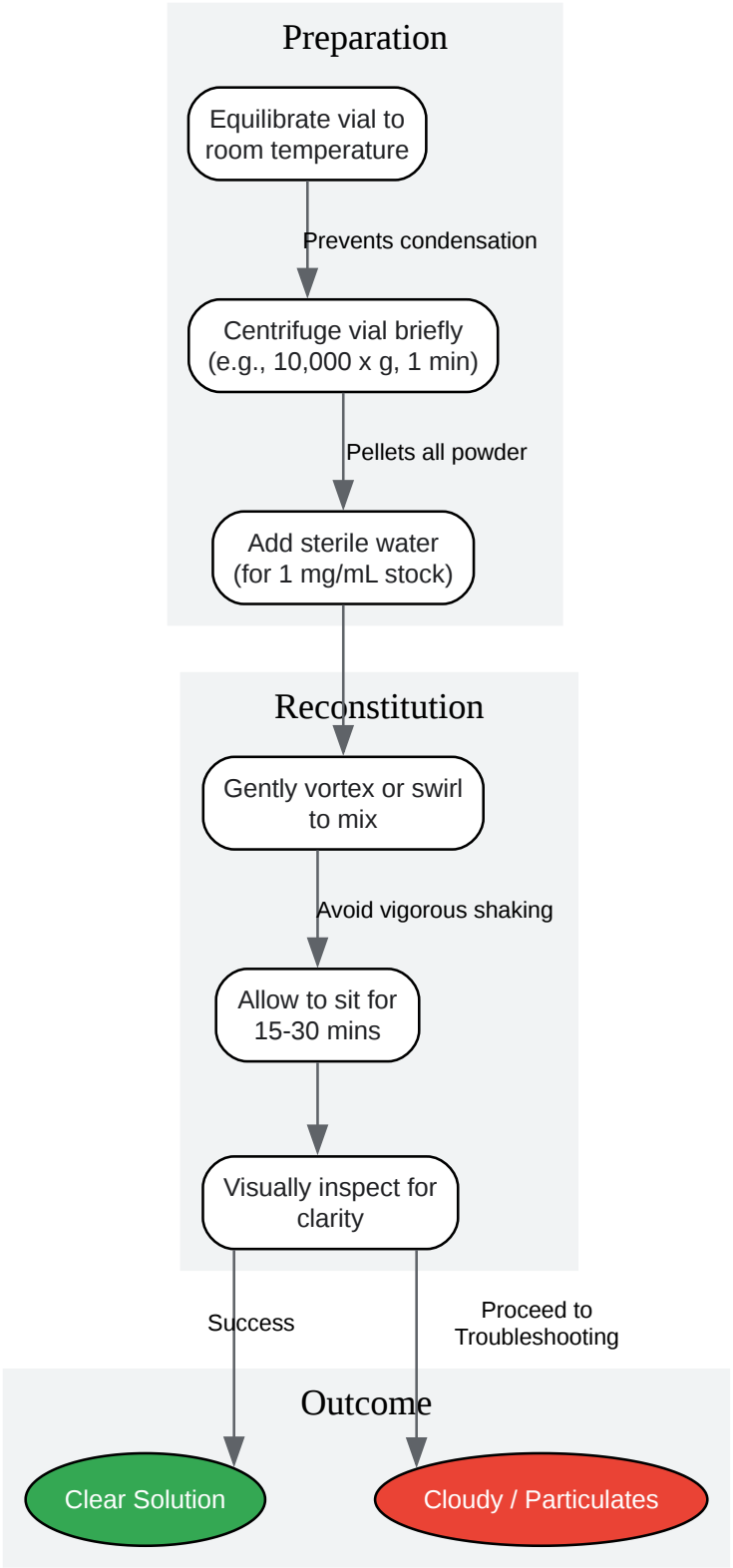
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This section provides the recommended starting procedure for dissolving your lyophilized peptide. The primary goal is to achieve complete dissolution in a simple, biocompatible solvent before progressing to more complex methods.

Q2: What is the best initial procedure for dissolving d[Cha4]AVP?

The recommended starting solvent is sterile, high-purity water.[2] While some datasheets suggest high solubility limits, it is best practice to begin with a standard concentration (e.g., 1 mg/mL) and test a small amount of the peptide first.[2][8]

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Caption: Standard workflow for reconstituting **d[Cha4]AVP**.

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Step-by-Step Protocol:

- Equilibrate: Before opening, allow the vial of lyophilized **d[Cha4]AVP** to warm to room temperature for at least 15-20 minutes.[9] This crucial step prevents atmospheric moisture from condensing inside the cold vial, which can compromise peptide stability.
- Pellet the Powder: Briefly centrifuge the vial to ensure all the lyophilized powder is collected at the bottom.[8][10]
- Add Solvent: Using a sterile pipette, add the calculated volume of sterile, distilled water to achieve your desired starting concentration (e.g., for a 1 mg vial, add 1 mL of water to make a 1 mg/mL solution).[9]
- Gentle Mixing: Mix the solution by gently vortexing or swirling the vial. Avoid vigorous shaking, as the shear force can induce peptide aggregation and denaturation.[9][11]
- Incubate: Allow the vial to stand at room temperature for 15-30 minutes to ensure complete dissolution.[11][12]
- Inspect: Visually inspect the solution. A successfully reconstituted peptide will yield a clear, particle-free solution.[8][11] If it is not clear, proceed to the troubleshooting section.

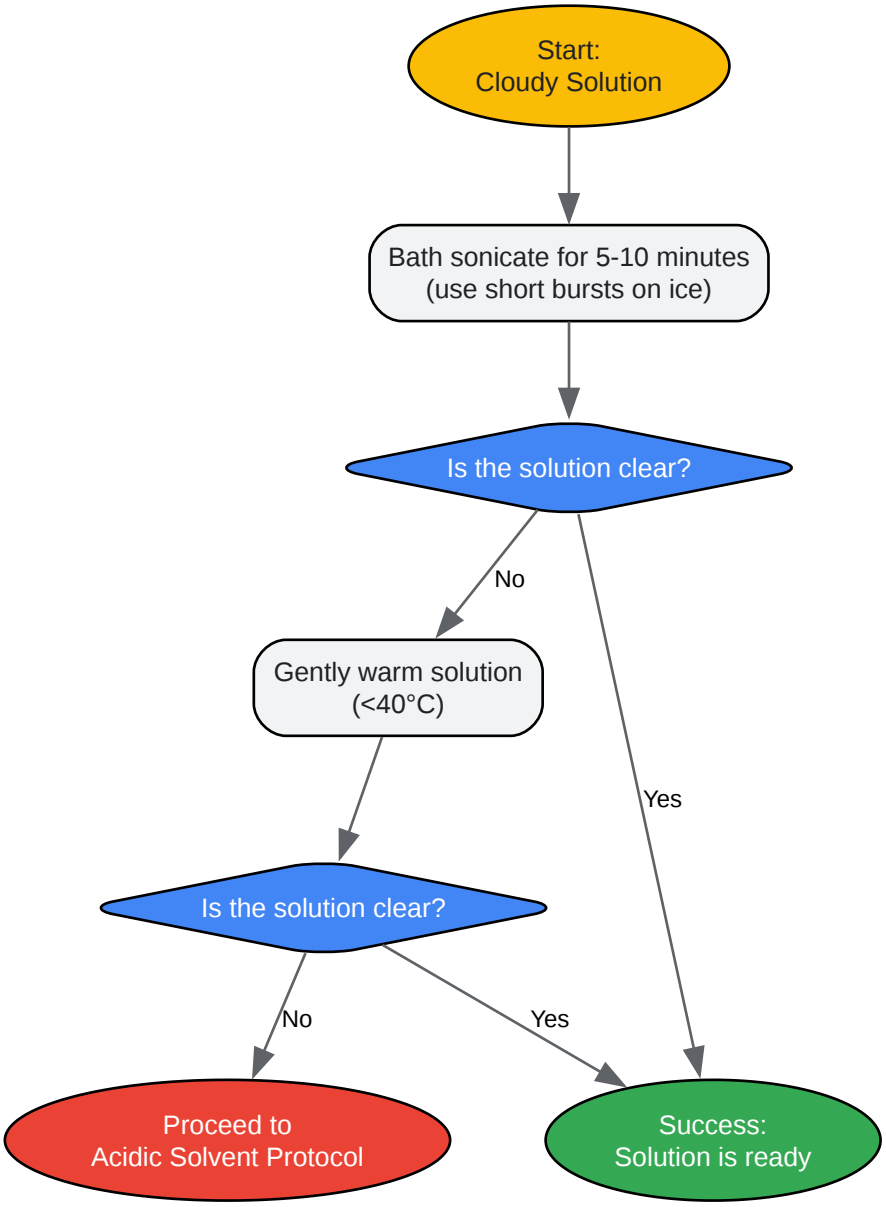
Section 3: Troubleshooting Common Solubility Issues

If the standard protocol does not yield a clear solution, it indicates that the peptide's hydrophobic properties are preventing full dissolution in water at the desired concentration. The following steps provide a logical progression to overcome these issues.

Q3: My **d[Cha4]AVP** solution is cloudy or has visible particles. What should I do?

Cloudiness or precipitates are clear signs of incomplete solubility or aggregation.[13] This can happen if the concentration is too high or if the peptide's hydrophobic regions self-associate. The first and least disruptive intervention is to apply physical energy to break up these aggregates.

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Caption: Troubleshooting workflow for cloudy peptide solutions.

Troubleshooting Protocol:

- Sonication: Place the vial in a bath sonicator and apply short bursts of sonication for a total of 5-10 minutes. It is advisable to place the vial on ice between bursts to prevent heating, which could degrade the peptide.[8] Sonication uses ultrasonic waves to break apart small aggregates and can significantly enhance dissolution.[8]

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- Gentle Warming (Optional): If sonication is not fully effective, you can gently warm the solution to <40°C.[4] Increased temperature can improve the solubility of some peptides, but excessive heat risks degradation.[7]

- Re-inspect: After each step, visually check for clarity. If the solution is clear, it is ready for use. If it remains cloudy, the solvent itself is not suitable, and you must proceed to a different solvent system.

Q4: The peptide won't dissolve in water even after sonication. What is the next step?

If physical methods fail, the next step is to modify the solvent chemistry. Since **d[Cha4]AVP** is a basic peptide (net charge +1), moving the pH to the acidic range will increase its net positive charge, promoting repulsion between peptide molecules and enhancing their interaction with the aqueous solvent.[6][7]

Protocol for Acidic Solvent:

- Prepare a sterile 10% acetic acid solution in water.

- Add a small amount of this acidic solution to your peptide vial (if you started with water) or reconstitute a fresh vial of lyophilized peptide in the 10% acetic acid.

- Mix gently as described in the standard protocol. The acidic environment should readily solubilize the peptide.

- Once dissolved, you can dilute the solution further with your desired experimental buffer.

Q5: I need to prepare a high-concentration stock, and even dilute acid isn't working. How can I use organic solvents?

For highly concentrated stocks or particularly stubborn batches, the hydrophobicity of the Cha residue becomes the dominant factor.[6] In this case, an organic co-solvent is necessary. The key is a two-step process: first, dissolve the peptide completely in a minimal volume of a strong

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organic solvent, and second, carefully dilute this into your aqueous buffer. Never add the aqueous buffer directly to the organic solvent.

Protocol for Organic Co-Solvents:

- Select Solvent: Dimethyl sulfoxide (DMSO) is a common and effective choice that is compatible with many biological assays at low final concentrations.[8][14]
- Initial Dissolution: Add a very small amount of 100% DMSO (e.g., 20-50 µL) directly to the lyophilized peptide pellet. Vortex until the peptide is completely dissolved. You should have a clear, concentrated stock solution.
- Dilution: With your aqueous experimental buffer being gently stirred, add the concentrated DMSO-peptide solution drop-by-drop very slowly.[14] This technique prevents the peptide from crashing out of solution due to rapid solvent change, a phenomenon known as precipitation.
- Final Check: If the solution becomes cloudy during dilution, you have exceeded the solubility limit for that specific mixed-solvent system.[13]

Organic Solvent	Use Case	Considerations
DMSO	Primary choice for hydrophobic peptides.	Low toxicity in most assays (<0.5%).[3] Can oxidize Met or Cys residues (not a major concern for d[Cha4]AVP's disulfide-bridged Cys).[14]
DMF	Alternative to DMSO.	Higher cytotoxicity than DMSO; generally for non-cellular assays.[15]
Acetonitrile	Useful for some applications.	Can cause conformational changes; must check assay compatibility.[7]

Section 4: Frequently Asked Questions (FAQs)

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Q6: What is the maximum reliable concentration for **d[Cha4]AVP**? While some suppliers report solubility up to 100 mg/mL in water, this likely requires extensive sonication and ideal conditions.[16] For routine use, starting with a concentration of 1 mg/mL is highly recommended.[2] Attempting higher concentrations directly in water will likely lead to the issues described in the troubleshooting section.

Q7: How should I store my **d[Cha4]AVP** stock solution? Once reconstituted, it is critical to aliquot the stock solution into smaller, single-use volumes and store them frozen.[17] This prevents degradation from repeated freeze-thaw cycles.[16]

- Storage Temperature: ≤ -20°C. For long-term storage (>1 month), -80°C is preferred.[16]
- Stability: When stored properly, frozen aliquots are typically stable for several months.[17]

Q8: Can I shake the vial vigorously to speed up dissolution? No. Vigorous shaking or agitation introduces excessive mechanical energy, which can cause peptides to denature and form insoluble aggregates.[9] Gentle vortexing or swirling is always the preferred method.[11]

Q9: My final solution contains DMSO for a cell-based assay. What precautions should I take? The primary concern is solvent toxicity.

- Final Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically well below 1% and ideally ≤0.5%.[3]
- Vehicle Control: Always include a "vehicle control" in your experimental design. This is a sample that contains the same final concentration of DMSO as your experimental samples but without the peptide. This allows you to distinguish the effects of the peptide from any effects of the solvent itself.

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